

## A Comparative Guide to the Production of Element 115: Moscovium

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest |          |           |  |  |  |
|----------------------|----------|-----------|--|--|--|
| Compound Name:       | NF 115   |           |  |  |  |
| Cat. No.:            | B1246206 | Get Quote |  |  |  |

For Researchers, Scientists, and Drug Development Professionals

Element 115, officially named Moscovium (Mc), is a superheavy, synthetic element that does not occur naturally. Its production is confined to a few specialized laboratories worldwide, employing complex nuclear fusion techniques. This guide provides an objective comparison of the different production routes for Moscovium, supported by available experimental data, to inform researchers in the field. The primary method, and to date the only experimentally successful one, is "hot fusion." Theoretical "cold fusion" routes are also discussed as potential future alternatives.

### Hot Fusion: The Proven Pathway to Moscovium

The synthesis of Moscovium has been exclusively achieved through hot fusion reactions, a process characterized by the formation of a compound nucleus with high excitation energy.[1] This method has been pioneered and extensively utilized at the Joint Institute for Nuclear Research (JINR) in Dubna, Russia.[2][3][4][5]

The most effective and widely documented hot fusion reaction for producing Moscovium involves bombarding a target of Americium-243 (

243243

Am) with a beam of Calcium-48 (

4848



Ca) ions.[3][4][5] This reaction leads to the formation of an excited compound nucleus of Moscovium, which then de-excites by evaporating a number of neutrons. The number of evaporated neutrons determines the specific isotope of Moscovium produced.

# Quantitative Data for the 243^{243}243 Am( 48^{48}48 Ca,xn)Mc Reaction

The following table summarizes the key experimental data for the production of Moscovium isotopes via the hot fusion reaction

243243

Am +

4848

Ca. The data has been compiled from various experiments conducted at JINR.

| Neutron<br>Evaporation<br>Channel (xn) | Produced<br>Isotope  | Beam Energy<br>(MeV) | Excitation<br>Energy (MeV) | Measured<br>Cross-Section<br>(pb) |
|--|----------------------|----------------------|----------------------------|-----------------------------------|
| 2n                                     | 289 <b>289</b><br>Mc | ~231-238             | 31-36                      | ~0.07 - 0.7                       |
| 3n                                     | 288 <b>288</b><br>Mc | ~238-251             | 34-47                      | ~3 - 17.1                         |
| 4n                                     | 287 <b>287</b><br>Mc | ~251-259             | 42-47                      | ~1                                |
| 5n                                     | 286 <b>286</b><br>Mc | ~259                 | -                          | ~0.5                              |

Note: Cross-section values can vary between different experimental runs and analysis methods. The values presented here represent a range reported in the literature.[6][7][8]



#### **Cold Fusion: A Theoretical Alternative**

Cold fusion reactions are characterized by the formation of a compound nucleus with a lower excitation energy compared to hot fusion.[9] This is typically achieved by using heavier projectiles and targets that are closer to the doubly magic nucleus

208208

Pb. While cold fusion has been successfully used to synthesize other superheavy elements, there is currently no experimental evidence for the production of Moscovium via this route.

Theoretical studies have proposed potential cold fusion reactions for the synthesis of Moscovium, such as the bombardment of a Bismuth-209 (ngcontent-ng-c4139270029="" nghost-ng-c4104608405="" class="inline ng-star-inserted">

209209

Bi) target with Selenium-82 (

8282

Se) ions. However, the predicted cross-sections for such reactions are extremely low, making them experimentally challenging with current technologies.[10] The primary advantage of cold fusion, a potentially higher survival probability of the compound nucleus due to lower excitation energy, is offset by the significantly lower fusion probability in the entrance channel for such heavy systems.

# Experimental Protocol: Synthesis and Detection of Moscovium via Hot Fusion

The production and identification of Moscovium is a multi-stage process requiring highly specialized equipment. The following protocol outlines the key steps based on experiments conducted at JINR.

Target Preparation: A target is prepared by depositing a thin layer of Americium-243 oxide (
243243



AmO

22

) onto a backing foil, typically made of titanium. The target thickness is a critical parameter, generally in the range of 0.3-0.4 mg/cm<sup>2</sup>.[11][12]

Ion Beam Acceleration: A beam of Calcium-48 (

4848

Ca) ions is generated and accelerated to a specific energy using a cyclotron, such as the U400 cyclotron at JINR.[1] The beam is then directed towards the

243**243** 

Am target.

• Fusion-Evaporation Reaction: The

4848

Ca projectiles fuse with the

243**243** 

Am target nuclei, forming a highly excited compound nucleus of Moscovium. This compound nucleus promptly evaporates several neutrons (typically 3 or 4) to release excess energy and form a more stable Moscovium isotope.[3]

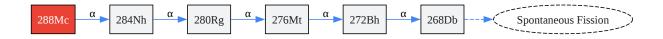
- Separation of Reaction Products: The produced Moscovium atoms, along with unreacted beam particles and other reaction byproducts, recoil out of the target. This mixture is then passed through a gas-filled recoil separator, such as the Dubna Gas-Filled Recoil Separator (DGFRS).[11] The separator uses magnetic and electric fields to separate the Moscovium atoms based on their mass-to-charge ratio, guiding them to a detector system while filtering out the unwanted particles.
- Detection and Identification: The separated Moscovium atoms are implanted into a positionsensitive silicon detector. The identification of a Moscovium atom is achieved by observing its characteristic alpha decay chain. The implanted atom will undergo a series of alpha



decays, emitting alpha particles with specific energies and at specific time intervals. This decay chain is unique to the Moscovium isotope and its daughter nuclei, providing a definitive signature of its creation.[11][13]

### **Visualizing the Process**

To better illustrate the concepts discussed, the following diagrams have been generated using the Graphviz (DOT language).



Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

#### References

- 1. researchgate.net [researchgate.net]
- 2. Moscovium Wikipedia [en.wikipedia.org]
- 3. Moscovium Facts: Element 115 [thoughtco.com]
- 4. Moscovium Element 115 | Uses, History & Properties Lesson | Study.com [study.com]
- 5. Moscovium | Mc (Element) PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. First experiment at the Super Heavy Element Factory: new data from the 243 Am + 48 Ca reaction - Kovrizhnykh - Bulletin of the Russian Academy of Sciences: Physics [journals.ecovector.com]
- 7. osti.gov [osti.gov]
- 8. researchgate.net [researchgate.net]
- 9. arxiv.org [arxiv.org]



- 10. [2210.08941] Prediction for the synthesis cross sections of new moscovium isotopes in fusion-evaporation reactions [arxiv.org]
- 11. www1.jinr.ru [www1.jinr.ru]
- 12. Oganesson Wikipedia [en.wikipedia.org]
- 13. azom.com [azom.com]
- To cite this document: BenchChem. [A Comparative Guide to the Production of Element 115: Moscovium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1246206#comparison-of-different-production-routes-for-element-115]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com